

Sulfo-Cyanine3 NHS Ester: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Sulfo-Cyanine3 NHS ester

Cat. No.: B611059

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safe handling, storage, and application of **Sulfo-Cyanine3 NHS ester**, a water-soluble fluorescent dye essential for the labeling of biomolecules. This document outlines critical safety protocols, detailed experimental procedures for protein labeling, and key technical data to ensure optimal and safe use in research and development settings.

Introduction

Sulfo-Cyanine3 NHS ester is a sulfonated cyanine dye that readily reacts with primary and secondary amine groups on biomolecules such as proteins, peptides, and oligonucleotides.[1][2] Its high water solubility eliminates the need for organic co-solvents in labeling reactions, making it ideal for delicate proteins that are prone to denaturation.[3][4] This dye is a common alternative to Cy3® and is widely used in fluorescence-based biochemical analyses.[1][2]

Safety and Handling

The following safety precautions are based on the available Safety Data Sheet (SDS) and should be strictly adhered to.

Hazard Identification

According to the Globally Harmonized System (GHS), **Sulfo-Cyanine3 NHS ester** is not classified as a dangerous substance or mixture.^[5] However, it is crucial to handle the compound with care, as with any chemical reagent.

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. If symptoms persist, seek medical attention. ^[5]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation persists, call a physician. ^[5]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. If symptoms persist, call a physician. ^[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Consult a physician. ^[5]

Personal Protective Equipment (PPE)

To ensure safe handling, the following personal protective equipment is recommended:

PPE Type	Specification
Eye/Face Protection	Tight-sealing safety goggles or a face shield.[5]
Skin Protection	Chemical-resistant gloves and a lab coat.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.[5]

Handling and Storage

Condition	Recommendation
Handling	Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust or spray.[5] Use with local exhaust ventilation.[5] Wash hands thoroughly after handling.[5]
Storage (Powder)	Keep the container tightly closed in a dry, cool, and well-ventilated place at -20°C for up to 12 months.[3][6][7] Protect from light and moisture. [3][6][7]
Storage (Solution)	Reconstituted DMSO stock solutions can be stored at $\leq -15^{\circ}\text{C}$ for up to two weeks.[8] Protein conjugates should be stored at $> 0.5\text{ mg/mL}$ with a carrier protein (e.g., 0.1% BSA) at 4°C for up to two months with 2 mM sodium azide, protected from light. For long-term storage, lyophilize or store in single-use aliquots at $\leq -60^{\circ}\text{C}$. [8]
Shipping	Can be transported at room temperature for up to 3 weeks.[3][6][7]

Technical Data

Property	Value
Molecular Weight	735.19 g/mol [5]
Excitation Maximum	548 - 555 nm[9]
Emission Maximum	563 - 572 nm[9]
Extinction Coefficient	~150,000 - 162,000 cm ⁻¹ M ⁻¹ [9]
Solubility	Highly soluble in water and polar organic solvents like DMSO and DMF.[3][9]

Experimental Protocol: Labeling of IgG Antibodies

This protocol provides a detailed methodology for the conjugation of **Sulfo-Cyanine3 NHS ester** to Immunoglobulin G (IgG).

Materials

- **Sulfo-Cyanine3 NHS ester**
- IgG (or other protein to be labeled)
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- 1 M Sodium Bicarbonate buffer, pH 8.5-9.5
- Dimethyl sulfoxide (DMSO)
- Desalting column (e.g., Sephadex® G-25)

Important Considerations

- The protein solution should be free of ammonium salts and amine-containing buffers (e.g., Tris), as these will compete with the labeling reaction.
- The presence of sodium azide or thimerosal can interfere with the conjugation.[1]
- For optimal labeling, the protein concentration should be between 2-10 mg/mL.[1]

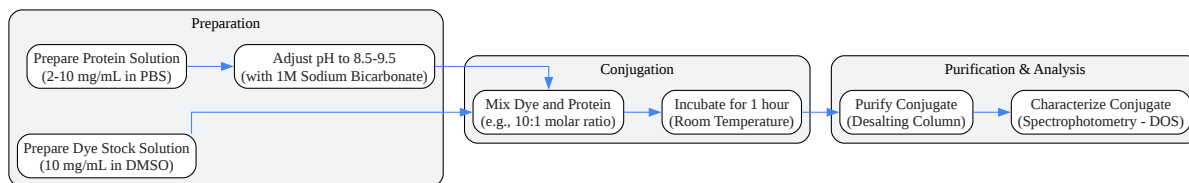
Step-by-Step Procedure

- Prepare Protein Solution:
 - Dissolve the IgG in PBS buffer to a final concentration of 2-10 mg/mL.
 - Adjust the pH of the protein solution to between 8.5 and 9.5 by adding a small volume of 1 M sodium bicarbonate.
- Prepare Dye Stock Solution:
 - Dissolve **Sulfo-Cyanine3 NHS ester** in DMSO to a concentration of 10 mg/mL.[8]
- Conjugation Reaction:
 - The optimal molar ratio of dye to protein for most antibodies is between 2 and 10.[1] A common starting point is a 10:1 molar ratio.[8]
 - Add the calculated volume of the dye stock solution to the protein solution while gently vortexing.
 - Incubate the reaction mixture at room temperature for 1 hour with continuous stirring or rotation.[8]
- Purification of the Conjugate:
 - Separate the labeled protein from the unreacted dye using a desalting column (e.g., Sephadex® G-25) equilibrated with PBS.
 - Collect the fractions containing the fluorescently labeled protein.

Characterization of the Conjugate

The degree of substitution (DOS), which is the average number of dye molecules per protein molecule, is a critical parameter. It can be determined spectrophotometrically by measuring the absorbance at 280 nm (for the protein) and 555 nm (for Sulfo-Cyanine3).[1]

Visualizations



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Caption: Experimental workflow for labeling proteins with **Sulfo-Cyanine3 NHS ester**.



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Caption: Key safety precautions for handling **Sulfo-Cyanine3 NHS ester**.

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